

Essential Safety and Operational Guide for Handling 4-(Trifluoromethyl)phenyl isothiocyanate

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)phenyl isothiocyanate

Cat. No.: B158776

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For researchers, scientists, and drug development professionals, the safe handling of reactive chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for managing **4-(Trifluoromethyl)phenyl isothiocyanate**, including detailed operational and disposal plans to ensure laboratory safety and compliance.

Chemical and Physical Properties

Property	Value
CAS Number	1645-65-4[1][2][3]
Molecular Formula	CF ₃ C ₆ H ₄ NCS[1][3]
Molecular Weight	203.18 g/mol [1][3]
Form	Solid[1]
Melting Point	39-43 °C[1][2]
Boiling Point	81 °C at 11 mmHg[1][2]
Flash Point	113 °C (235.4 °F) - closed cup[1]

Hazard Identification and Safety Precautions

4-(Trifluoromethyl)phenyl isothiocyanate is classified as a hazardous substance. Key hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[4]
- Skin Corrosion/Irritation: Causes severe skin burns and irritation.[5]
- Eye Damage/Irritation: Causes serious eye damage.[4][5]
- Respiratory Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- Respiratory Irritation: May cause respiratory irritation.[4][5]

It is crucial to handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood, to minimize exposure.[6][7]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to prevent exposure. The following table summarizes the required PPE for handling **4-(Trifluoromethyl)phenyl isothiocyanate**.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety Goggles & Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.[5]
Skin	Chemical Resistant Gloves & Protective Clothing	Wear appropriate protective gloves (e.g., nitrile rubber, neoprene) and clothing to prevent skin exposure.[5][8]
Respiratory	Respirator with appropriate filter	In case of inadequate ventilation, wear respiratory protection. A NIOSH/MSHA approved respirator with appropriate cartridges (e.g., type P3) should be used.[1][8]

Experimental Protocol: Step-by-Step Handling Procedure

A systematic approach is essential for safely handling **4-(Trifluoromethyl)phenyl isothiocyanate**.

1. Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before beginning any work.[8]
- Ensure a chemical fume hood is operational and use it for all procedures involving this substance.[7][8]
- Gather all necessary PPE as outlined in the table above and inspect for integrity.

- Have an emergency eyewash station and safety shower readily accessible.[\[5\]](#)[\[7\]](#)

2. Handling:

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[9\]](#)
- Avoid the formation of dust and aerosols.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)[\[9\]](#)
- Store in a cool, dry, and well-ventilated place under an inert gas due to moisture sensitivity.
[\[5\]](#)[\[6\]](#)

3. Post-Handling:

- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)
- Remove and properly dispose of contaminated PPE.
- Clean the work area thoroughly.

Spill Response

In the event of a spill:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material such as sand or vermiculite.
- Collect the absorbed material into a suitable, labeled container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

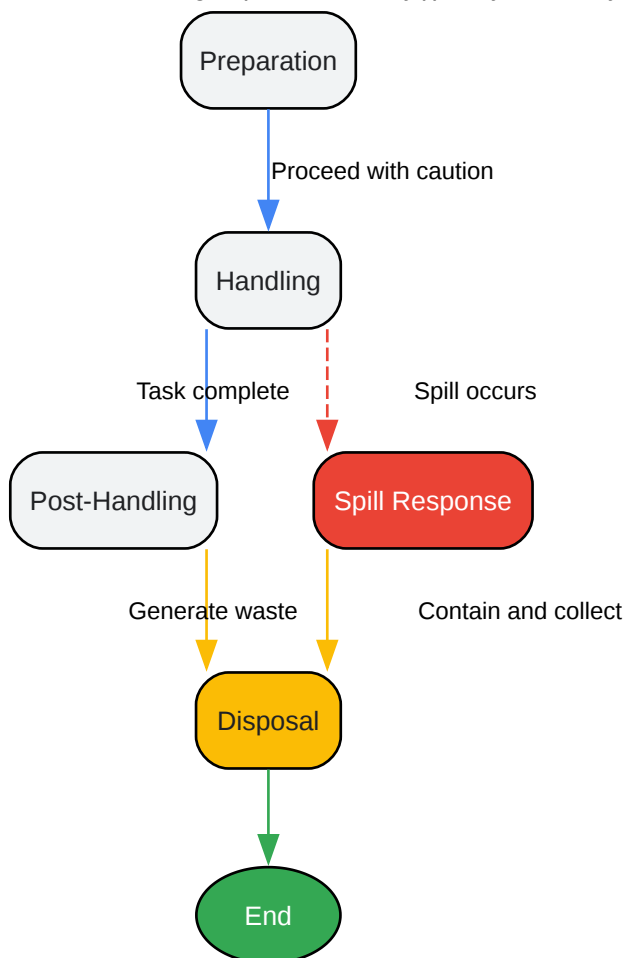
All waste materials must be handled as hazardous waste.

- Chemical Waste: Dispose of **4-(Trifluoromethyl)phenyl isothiocyanate** and any reaction byproducts in a designated, labeled hazardous waste container.
- Contaminated Materials: Dispose of all contaminated PPE, absorbent materials, and empty containers as hazardous waste.
- Disposal Method: Waste must be disposed of in accordance with local, state, and federal regulations. This typically involves an approved waste disposal plant or a licensed incinerator.^{[4][10]} Do not mix with other waste.

Visual Workflow for Safe Handling and Disposal

The following diagram outlines the critical steps for safely handling and disposing of **4-(Trifluoromethyl)phenyl isothiocyanate**.

Workflow for Handling 4-(Trifluoromethyl)phenyl isothiocyanate



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Caption: Safe handling and disposal workflow.

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